

# WAY-325485: A Technical Overview of a Biologically-Relevant Scaffold

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: WAY-325485

Cat. No.: B7783421

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**WAY-325485** is a synthetic organic compound belonging to the 2-amino-3-cyanopyridine class of molecules. While specific biological data for **WAY-325485** is not extensively available in public scientific literature, its structural motifs are present in a variety of biologically active compounds. This guide provides a summary of its chemical properties and an overview of the known biological activities associated with its core chemical structure.

## Chemical Structure and Properties

The fundamental characteristics of **WAY-325485** are summarized below.

Property	Value	Reference
IUPAC Name	2-amino-3-cyano-4-(2-furyl)-5-methyl-6-phenylpyridine	
Molecular Formula	C17H13N3O	
Molecular Weight	275.31 g/mol	
CAS Number	177937-81-4	
SMILES	CC1=C(C2=CC=CO2)C(=C(N=C1C3=CC=CC=C3)N)C#N	
Solubility	Soluble in DMSO	

# General Biological Potential of the 2-Amino-3-Cyanopyridine Scaffold

The 2-amino-3-cyanopyridine core of **WAY-325485** is a well-established pharmacophore, a molecular framework that is often responsible for a drug's biological activity. Numerous studies have demonstrated that compounds containing this scaffold exhibit a wide range of biological effects. This suggests that **WAY-325485** could be a candidate for investigation in several therapeutic areas.

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## Conclusion

**WAY-325485** is a chemical entity with a core structure common to many biologically active molecules. While its specific mechanism of action, signaling pathway interactions, and detailed experimental protocols are not available in the public domain, its chemical class suggests potential for further investigation in drug discovery and development. The information provided here serves as a foundational guide for researchers interested in the synthesis and potential screening of this and related compounds. Further empirical studies are required to elucidate the specific biological functions of **WAY-325485**.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)